

# 3-Bromo-7-nitroindazole selectivity nNOS over eNOS iNOS

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: 3-Bromo-7-Nitroindazole

CAS No.: 74209-34-0

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## Selectivity Data for 3-Bromo-7-nitroindazole

The following table summarizes the available quantitative data on the inhibition of different NOS isoforms by **3-Bromo-7-nitroindazole**.

NOS Isoform	Inhibition Measurement (IC50 or Ki)	Experimental System	Source
nNOS (Neuronal)	IC50 = <b>0.17 <math>\mu</math>M</b> [1]	Purified enzyme (species not specified)	ProbeChem
iNOS (Inducible)	IC50 = <b>0.29 <math>\mu</math>M</b> [1]	Purified enzyme (species not specified)	ProbeChem
eNOS (Endothelial)	IC50 = <b>0.86 <math>\mu</math>M</b> [1]	Purified bovine enzyme	ProbeChem
nNOS	Ki values showed <b>no significant variation</b> among isoforms for both human and non-human NOS [2]	Purified <b>human</b> NOS isozymes	University of Waterloo Thesis

NOS Isoform	Inhibition Measurement (IC50 or Ki)	Experimental System	Source
nNOS	A more potent and selective inhibitor of nNOS than eNOS or iNOS [3] [4]	Described as a general property	Fisher Scientific, Chemsrsc

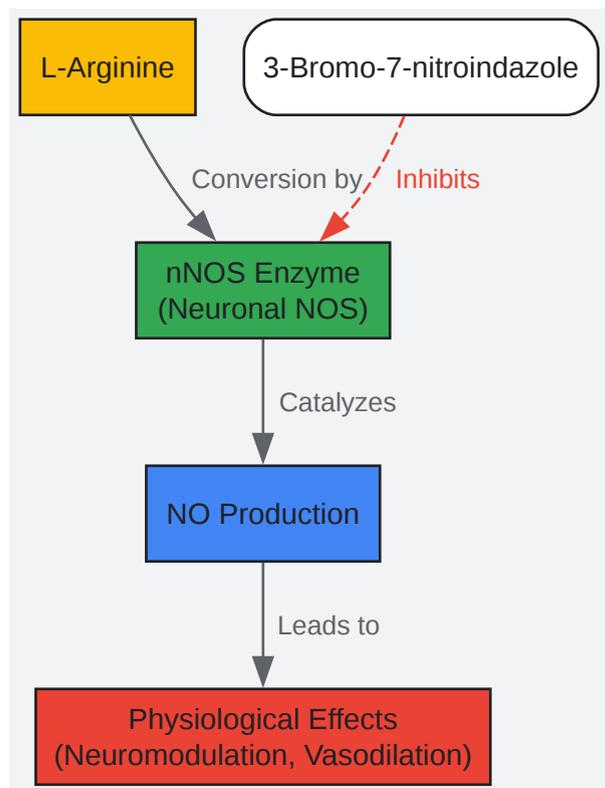
## Detailed Experimental Protocols

To ensure the reproducibility of experiments and a critical understanding of the data, here are the methodologies from key studies.

- **In Vitro Enzyme Inhibition Assay (Oxyhemoglobin Capture) [2]**
  - **Objective:** To determine the inhibitory potency (Ki) of **3-Bromo-7-nitroindazole** against purified **human** nNOS, iNOS, and eNOS.
  - **Method:** An oxyhemoglobin capture assay was used to measure the conversion of L-arginine to nitric oxide (NO) in real-time. The assay relies on the reaction of NO with oxyhemoglobin to form methemoglobin, which is measured by a change in absorbance.
  - **Procedure:** Inhibition studies were performed by pre-incubating each purified human NOS isoform with **3-Bromo-7-nitroindazole** at various concentrations. The reaction was initiated by adding NADPH, and the rate of NO synthesis was measured. The Ki values were determined from the dose-response curves, with each data point performed in quadruplicate.
- **In Vivo Central Administration in Rats [5]**
  - **Objective:** To investigate the role of brain nNOS in regulating the micturition reflex in urethane-anesthetized rats.
  - **Animal Model:** Adult male rats were anesthetized with urethane. A cannula was implanted into a lateral cerebral ventricle for intracerebroventricular (icv) drug administration.
  - **Drug Administration:** **3-Bromo-7-nitroindazole** was dissolved in saline and administered via the icv route.
  - **Measurement:** The intercontraction interval (ICI), which is the time between two voiding bladder contractions, was recorded via a cystometrogram. A prolonged ICI after icv administration of **3-Bromo-7-nitroindazole** was interpreted as evidence of central nNOS inhibition affecting the micturition reflex.

## Biological Context and Signaling Pathway

The following diagram illustrates the basic signaling pathway of nitric oxide (NO) production and the specific point of inhibition by **3-Bromo-7-nitroindazole**.



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The search indicates that the selectivity of **3-Bromo-7-nitroindazole** can be context-dependent. While it is a well-characterized and useful tool for inhibiting nNOS in various animal models [5] [6] [7], data from purified human enzymes suggests its selectivity over other isoforms may be less pronounced [2]. This is a critical consideration for translational drug development.

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To cite this document: Smolecule. [3-Bromo-7-nitroindazole selectivity nNOS over eNOS iNOS]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b589245#3-bromo-7-nitroindazole-selectivity-nnos-over-enos-inos]

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